

Technical Guide to 3-Ethylphenyl Chloroformate and Related Compounds

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Compound of Interest

Compound Name: 3-Ethylphenyl chloroformate

Cat. No.: B15264908

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive searches of chemical databases and supplier information did not yield a specific CAS (Chemical Abstracts Service) registry number for **3-Ethylphenyl chloroformate**. The information presented herein is based on available data for the precursor, 3-Ethylphenol, and a close structural analog, Phenyl chloroformate, to provide a comprehensive technical overview.

Introduction to 3-Ethylphenyl Chloroformate

3-Ethylphenyl chloroformate is an organic compound that belongs to the chloroformate ester family. While a dedicated CAS number is not readily available, its molecular formula is $C_9H_9ClO_2$. It is synthesized from its corresponding phenol, 3-ethylphenol, through a reaction with phosgene or a phosgene equivalent. Chloroformates are versatile reagents in organic synthesis, primarily used for the introduction of protecting groups and for the formation of carbonates and carbamates.

Physicochemical Properties

Quantitative data for the precursor, 3-Ethylphenol, and a structural analog, Phenyl chloroformate, are summarized below.

Table 1: Quantitative Data for 3-Ethylphenol

Property	Value	CAS Number
Molecular Formula	C ₈ H ₁₀ O	620-17-7[1]
Molecular Weight	122.16 g/mol	620-17-7
Melting Point	-4 °C[1][2]	620-17-7[1][2]
Boiling Point	214-218 °C[1][2]	620-17-7[1][2]
Density	1.001 g/mL at 25 °C[2]	620-17-7[2]
Refractive Index	1.533-1.535 at 20 °C[2][3]	620-17-7[2][3]
Flash Point	94 °C (201.2 °F)[1]	620-17-7[1]
Vapor Pressure	6.7 Pa at 25 °C[1]	620-17-7[1]
Water Solubility	3342 mg/L at 25 °C (estimated)[3][4]	620-17-7[3][4]
logP (o/w)	2.400[3]	620-17-7[3]

Table 2: Quantitative Data for Phenyl Chloroformate

Property	Value	CAS Number
Molecular Formula	C ₇ H ₅ ClO ₂ [5]	1885-14-9[5]
Molecular Weight	156.57 g/mol [5]	1885-14-9[5]
Melting Point	-28 °C[6][7]	1885-14-9[6][7]
Boiling Point	74-75 °C at 13 mmHg[6]	1885-14-9[6]
Density	1.248 g/mL at 25 °C[6]	1885-14-9[6]
Refractive Index	n ₂₀ /D 1.511[6]	1885-14-9[6]
Flash Point	69 °C (156.2 °F) - closed cup[7]	1885-14-9[7]
Vapor Pressure	1.22 psi at 20 °C	1885-14-9
Water Solubility	Reacts with water[6][7]	1885-14-9[6][7]

Experimental Protocols

3.1. General Synthesis of Aryl Chloroformates

The synthesis of aryl chloroformates, such as **3-Ethylphenyl chloroformate**, is typically achieved by reacting the corresponding phenol with phosgene or a phosgene equivalent like triphosgene.^{[8][9][10]}

Objective: To synthesize an aryl chloroformate from a phenol.

Materials:

- Phenol (e.g., 3-Ethylphenol)
- Phosgene (COCl_2) or Triphosgene (a safer solid equivalent)
- An inert solvent (e.g., toluene, chloroform)^{[8][10]}
- A base (e.g., pyridine, N,N-dimethylaniline, or sodium carbonate)^{[8][10]}
- Anhydrous calcium chloride or other suitable drying agent
- Reaction flask with a stirrer, dropping funnel, and a condenser with a gas outlet to a scrubber.

Procedure:

- The phenol is dissolved in an inert solvent in the reaction flask and cooled in an ice bath (0-10 °C).^[10]
- Phosgene gas is bubbled through the solution, or a solution of triphosgene in the same solvent is added dropwise. The reaction is maintained at a low temperature.^{[8][10]}
- A base, such as pyridine or N,N-dimethylaniline, is added dropwise to the reaction mixture to neutralize the hydrochloric acid that is formed.^[10]
- The reaction mixture is stirred at a low temperature for several hours to ensure complete reaction.^[8]

- Upon completion, the reaction mixture is washed with cold water, followed by a dilute acid wash (e.g., dilute HCl) and then again with water to remove any unreacted base and salts.
[10]
- The organic layer is separated and dried over an anhydrous drying agent.[10]
- The solvent is removed under reduced pressure.
- The resulting crude aryl chloroformate can be purified by vacuum distillation.[10]

3.2. Production of 3-Ethylphenol

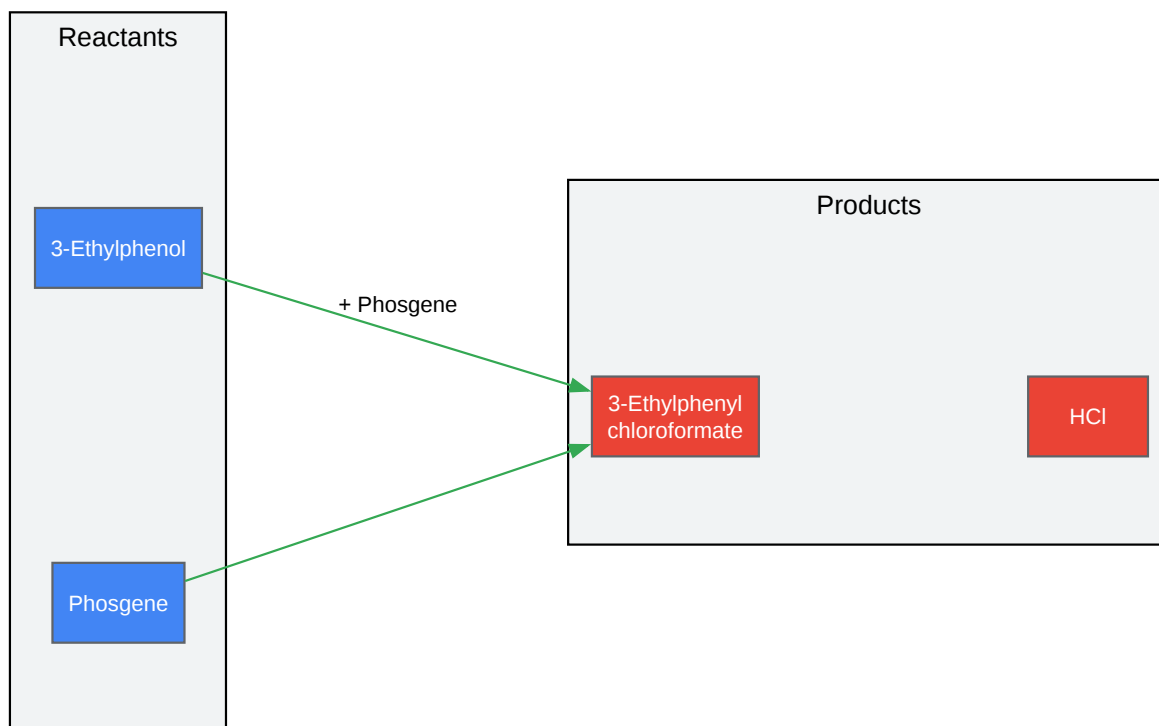
3-Ethylphenol can be produced via the sulfonation of ethylbenzene, followed by an alkali melt of the resulting 3-ethylbenzenesulfonic acid.[4][11] Under high-temperature sulfonation conditions (around 200 °C), a mixture of ethylbenzenesulfonic acid isomers is formed.[11] The 2- and 4-isomers are then selectively hydrolyzed back to ethylbenzene, leaving the 3-isomer, which is then converted to 3-ethylphenol via an alkali melt.[11]

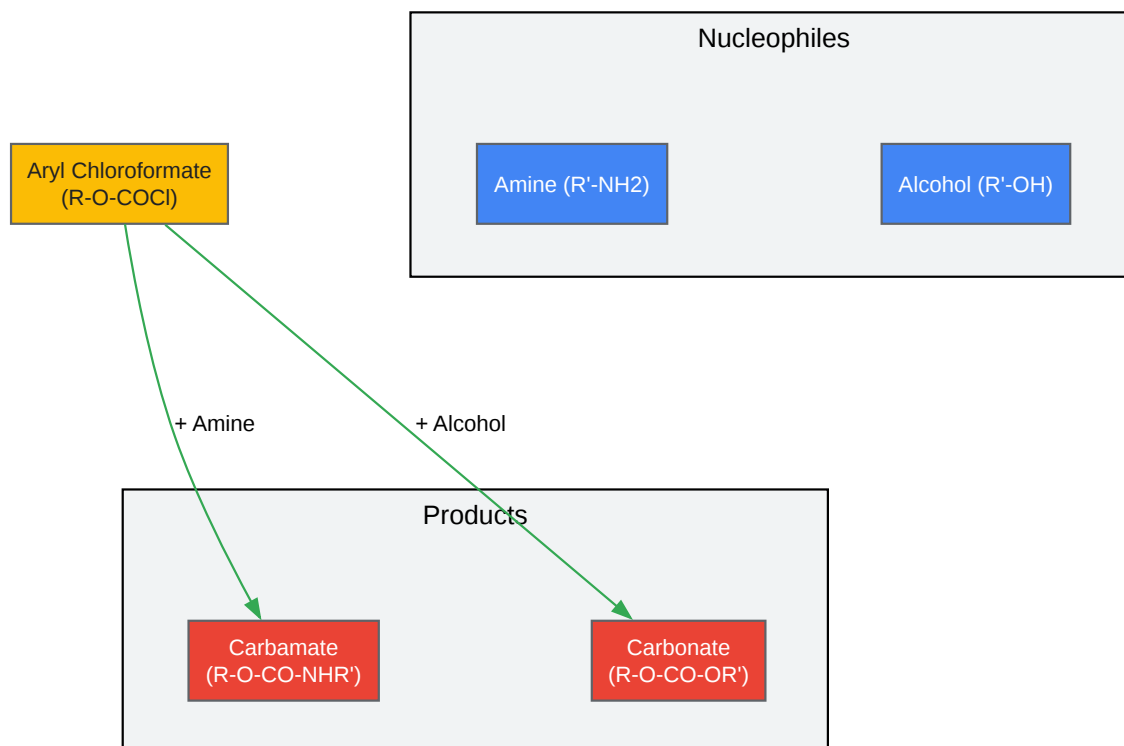
Signaling Pathways and Reaction Mechanisms

The primary reactivity of chloroformates involves nucleophilic acyl substitution at the carbonyl carbon.[12][13]

4.1. General Synthesis of **3-Ethylphenyl Chloroformate**

The synthesis involves the reaction of 3-ethylphenol with phosgene, where the lone pair of electrons on the phenolic oxygen attacks the carbonyl carbon of phosgene, followed by the elimination of a chloride ion and a proton to form the final product.





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